Resolving the Identity and Synthetic Methodologies of N-Cyclohexyl-2-methylaniline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-cyclohexyl-2-methylaniline*
CAS No.:	*14185-37-6*
Cat. No.:	*B180035*

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A Technical Whitepaper for Researchers and Drug Development Professionals

Executive Summary: The "Difference" Paradox

In the fields of synthetic chemistry and drug development, nomenclatural divergence often creates artificial distinctions between identical chemical entities. The inquiry regarding the difference between **N-cyclohexyl-2-methylaniline** and N-cyclohexyl-o-toluidine is a prime example of this phenomenon.

From a structural and chemical standpoint, there is zero difference between the two[1]. They are synonymous identifiers for the exact same secondary amine, registered under CAS Number 14185-37-6[2][3]. The distinction is purely semantic, rooted in the evolution of chemical nomenclature:

- "2-methylaniline" is the systematic IUPAC nomenclature for an aniline ring with a methyl group at the ortho position.
- "o-toluidine" is the historically retained, trivial (common) name for the exact same substructure.

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This whitepaper deconstructs this nomenclatural equivalence, establishes the physicochemical profile of the compound, and provides field-proven, self-validating synthetic protocols for its preparation and downstream application.

Nomenclatural Divergence & Chemical Identity

Understanding the structural mapping of this compound is critical for literature reviews and regulatory submissions, where both names are used interchangeably[1][3].

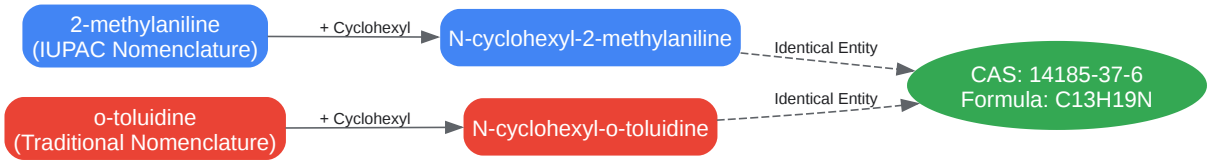

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Fig 1. Nomenclatural convergence of **N-cyclohexyl-2-methylaniline** and N-cyclohexyl-o-toluidine.

Table 1: Physicochemical Profile

To ensure rigorous tracking in laboratory inventories, the following standardized data should be utilized[1][3]:

Parameter	Identifier / Value
Primary IUPAC Name	N-cyclohexyl-2-methylaniline
Synonyms	N-cyclohexyl-o-toluidine; Benzenamine, N-cyclohexyl-2-methyl-
CAS Registry Number	14185-37-6
Molecular Formula	C13H19N
Molecular Weight	189.30 g/mol
SMILES String	CC1=CC=CC=C1NC2CCCCC2

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Synthetic Methodologies & Mechanistic Causality

As a secondary amine, **N-cyclohexyl-2-methylaniline** can be synthesized via two primary mechanistic routes: Buchwald-Hartwig Cross-Coupling and Reductive Amination. The choice of route depends on precursor availability and scale.

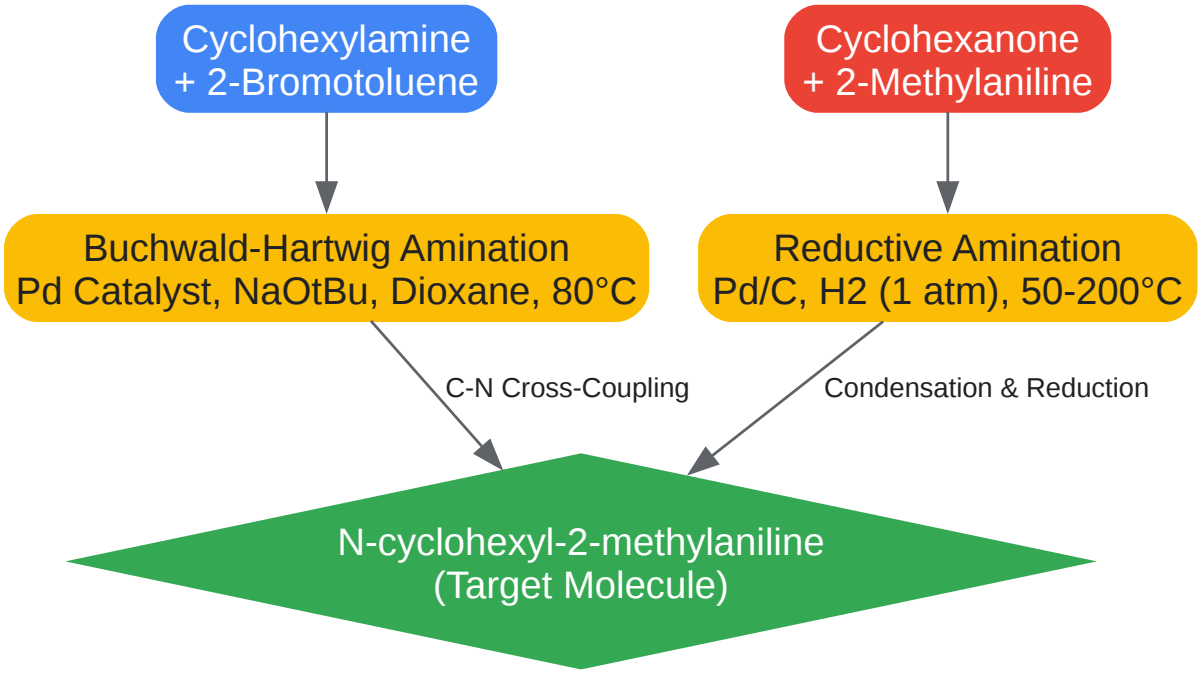

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Fig 2. Synthetic workflows for CAS 14185-37-6 via cross-coupling and reductive amination.

Route A: Buchwald-Hartwig Amination

Mechanistic Causality: Coupling an aliphatic amine (cyclohexylamine) with an ortho-substituted aryl halide (2-bromotoluene) is notoriously difficult due to steric hindrance and the competing β-hydride elimination pathway. To overcome this, Pd(I) dimer precatalysts supported by bulky biaryl phosphine ligands (e.g., JohnPhos or DavePhos) are utilized[4][5]. The extreme steric bulk of the ligand forces the palladium center into a highly reactive, low-coordinate state, which

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drastically accelerates the reductive elimination step—the rate-limiting bottleneck in C-N bond formation—while suppressing unwanted side reactions[4].

Self-Validating Protocol (Lab Scale):

- Preparation: In a nitrogen-filled glovebox, combine cyclohexylamine (3.5 mmol), sodium tert-butoxide (NaOtBu, 3.5 mmol), and 2-bromotoluene (2.5 mmol) in 2.5 mL of anhydrous dioxane[4][5]. Causality for Base: NaOtBu is a strong, non-nucleophilic base required to deprotonate the coordinated amine, facilitating the formation of the crucial palladium-amido intermediate.
- Catalyst Addition: Add 0.5 mol% of the Pd(I) dimer precatalyst (e.g., [Pd(JohnPhos)(μ-I)]2)[4][5].
- Reaction: Seal the vessel, remove it from the glovebox, and heat to 80°C for exactly 1 hour[4][5].
- In-Process Control (IPC): Monitor via GC-MS. The reaction is complete when the 2-bromotoluene peak (m/z 170/172) is fully consumed.
- Purification: Cool to room temperature, filter through a Celite pad to remove inorganic salts, and purify the crude product via silica gel chromatography using dichloromethane (CH2Cl2) as the eluent[4][5].

Route B: Reductive Amination

Mechanistic Causality: For industrial scale-up, reductive amination is preferred due to the low cost of precursors (cyclohexanone and 2-methylaniline). The reaction proceeds via the condensation of the amine and ketone to form an imine/enamine intermediate. A heterogeneous palladium catalyst (e.g., 5% Pd/C or PdHx/Al2O3) under a hydrogen atmosphere selectively reduces the C=N double bond without over-reducing the aromatic ring[6][7].

Self-Validating Protocol (Scale-Up):

- Preparation: Charge a stainless steel autoclave with 5% Pd/C catalyst, cyclohexanone, and 2-methylaniline[8][9].

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- Atmosphere Exchange: Purge the autoclave thoroughly with nitrogen, followed by hydrogen gas to establish a reducing environment[8][9].
- Reaction: Pressurize with H2 (typically 1-5 atm) and heat to 50°C–200°C depending on the specific catalyst kinetics[6][8]. Stir continuously for 3 to 5 hours[6][8].
- IPC: Extract an aliquot and analyze via GC-FID using p-tert-butylbenzene as an internal standard to quantify the conversion of 2-methylaniline[6].
- Workup: Cool the reactor, vent the hydrogen safely, and filter off the Pd/C catalyst. The filtrate is then subjected to fractional distillation to isolate the pure **N-cyclohexyl-2-methylaniline**[8][9].

Applications in Drug Development & Materials Science

N-cyclohexyl-2-methylaniline serves as a highly versatile building block:

- Azo Dye Synthesis: It acts as a robust aniline coupler. When reacted with diazotized 5-amino-4-nitropyrazole compounds, it yields disperse azo dyes that exhibit exceptional fastness to light, washing, and sublimation on hydrophobic textile fibers (e.g., polyesters and polyamides)[10].
- Substituted Diphenylamines: It is a critical byproduct/intermediate in the synthesis of nucleus-substituted diphenylamines. These derivatives are heavily utilized as intermediates for fluoran dyes in pressure-sensitive recording papers, as well as compounding agents in rubber manufacturing[9].

Analytical Validation Metrics

To ensure the trustworthiness of the synthesized batch, scientists must validate the product against the following analytical markers.

Table 2: Experimental Characterization Data

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Analytical Method	Expected Validation Markers
High-Resolution Mass Spectrometry (HRMS)	DART/ESI positive mode: [M+H]+ calculated for C13H20N+ is 190.1596[5].
1H NMR (400 MHz, CDCl3)	Aromatic protons (4H, multiplet, ~6.5-7.2 ppm), NH (br s, 1H, ~3.3 ppm), Cyclohexyl methine (1H, ~3.2 ppm), Aryl-CH3 (3H, singlet, ~2.1 ppm), Cyclohexyl-CH2 (10H, multiplet, 1.1-2.1 ppm)[5][6].
Chromatographic Retention	Exhibits high lipophilicity; elutes rapidly on normal-phase silica gel using non-polar solvent systems (e.g., Hexane/EtOAc or pure CH2Cl2)[4][5].

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- To cite this document: BenchChem. [Resolving the Identity and Synthetic Methodologies of N-Cyclohexyl-2-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180035/docs#resolving-the-identity-and-synthetic-methodologies-of-n-cyclohexyl-2-methylaniline]

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